Technical Guide: The Chemical Structure and Application of Ac-Lys(Ac)-OH[1]

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Compound of Interest	
Compound Name:	*AC-Lys(AC)-OH*
CAS No.:	*499-86-5*
Cat. No.:	*B556374*

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Executive Summary

Ac-Lys(Ac)-OH (

-diacetyl-L-lysine) is a fully acetylated derivative of the amino acid L-lysine.[1] Unlike mono-acetylated variants used in peptide synthesis (e.g., Fmoc-Lys(Ac)-OH), **Ac-Lys(Ac)-OH** represents a discrete molecular probe where both the

-amine and

-amine are capped with acetyl groups.[1]

This specific chemical architecture renders the molecule zwitterion-neutral at the amino termini, isolating the carboxylic acid as the primary ionizable group.[1] In drug discovery, it serves as a critical low-molecular-weight mimetic for acetylated histone tails, utilized extensively in the structural characterization of Bromodomains (BRDs)—the "readers" of the epigenetic code.

Part 1: Molecular Architecture & Physicochemical Properties[1]

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Chemical Identity

At its core, **Ac-Lys(Ac)-OH** is L-lysine modified to eliminate the basicity of its nitrogen centers.[1] This modification mimics the charge neutralization that occurs during post-translational histone acetylation.[1]

- IUPAC Name: (2S)-2,6-diacetamidohexanoic acid[1]
- Common Name:

  -acetyl-

  -acetyl-L-lysine[1][2]
- CAS Registry Number: 499-86-5[1]
- Molecular Formula:

  [1]

Structural Decomposition

The molecule consists of three distinct functional zones, each serving a specific role in biochemical assays:

- The

  -Acetamido Group: Mimics the peptide backbone context of a lysine residue within a protein chain.[1]
- The

  -Acetamido Group: The critical "warhead" that binds to the hydrophobic asparagine-anchored pocket of Bromodomains.[1]
- The Carboxyl Group: Remains free, providing solubility and a handle for potential conjugation or immobilization.[1]

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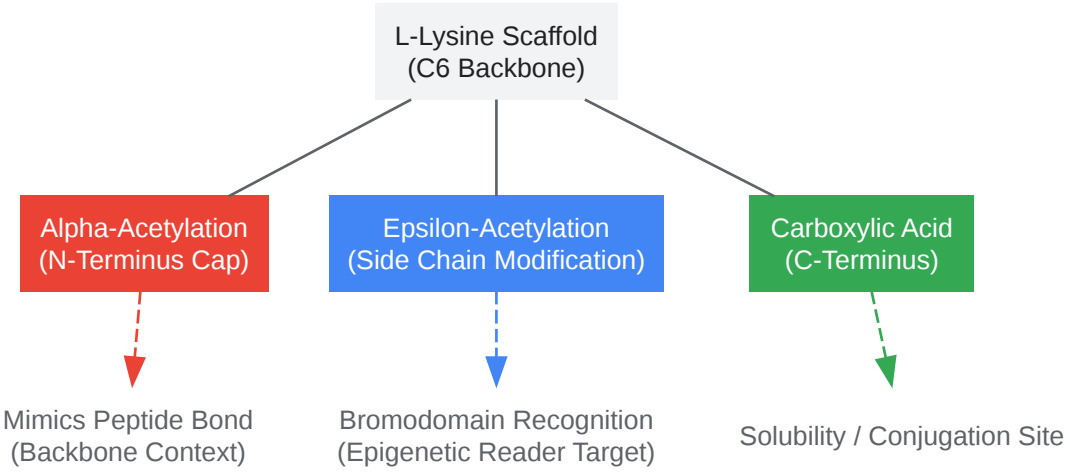

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Caption: Structural decomposition of **Ac-Lys(Ac)-OH** highlighting the functional roles of its moieties.

Physicochemical Data Table

The following data is essential for calculating stoichiometry in binding assays.

Property	Value	Notes
Molecular Weight	230.26 g/mol	Monoisotopic mass: 230.13 Da
Solubility (Water)	Miscible	High solubility due to polar amide/acid groups.[1]
Solubility (Organic)	DMSO, DMF, 80% Acetic Acid	Soluble in polar aprotic solvents.[1]
pKa (COOH)	~3.6	The only ionizable proton in physiological pH range.[1]
LogP	-1.9	Highly hydrophilic; does not cross membranes passively.[1]
Melting Point	256–258 °C (dec.)[1][3]	Decomposes upon melting.[1]

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Part 2: Biological Significance & Applications[1][4][5][6]

The Epigenetic "Reader" Mimetic

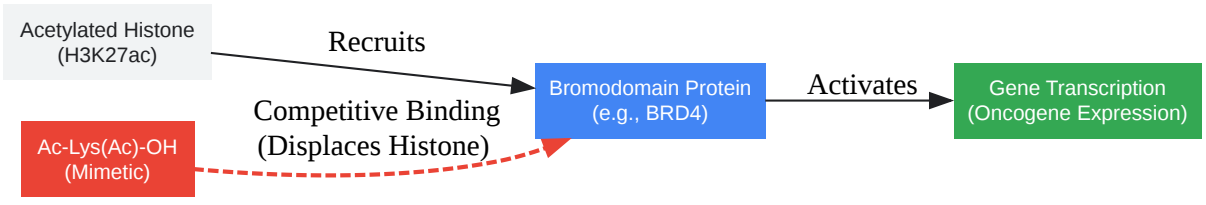
The primary utility of **Ac-Lys(Ac)-OH** in drug development is its ability to competitively inhibit Bromodomain (BRD) interactions.[1] Bromodomains (e.g., BRD4, CREBBP) are protein modules that recognize acetylated lysine residues on histone tails (e.g., H3K27ac, H4K16ac).[1]

Ac-Lys(Ac)-OH acts as a minimal pharmacophore.[1] It occupies the acetyl-lysine binding pocket of the BRD, displacing the native histone peptide.[1] This makes it an invaluable control standard in:

- AlphaScreen / TR-FRET Assays: Used to define the "100% Inhibition" baseline or as a low-affinity competitor to validate assay windows.[1]
- X-Ray Crystallography: Co-crystallized with BRDs to map the hydrogen bonding network between the acetyl oxygen and the conserved Asparagine residue in the BRD pocket.[1]

Metabolomics & Amidase Activity

Endogenously, **Ac-Lys(Ac)-OH** is a metabolite.[1] It is not typically a substrate for Histone Deacetylases (HDACs), which require a longer peptide scaffold.[1] Instead, it is processed by specific enzymes like Aminoacylase I (ACY1).[1] Accumulation of acetylated amino acids in urine can serve as a biomarker for aminoacylase deficiency.[1]



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Caption: Mechanism of Action: **Ac-Lys(Ac)-OH** competes with histones for the Bromodomain binding pocket.[1]

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Part 3: Experimental Protocols

Protocol: Preparation of High-Purity Stock Solutions

Context: For biophysical assays (ITC, SPR, Crystallography), the purity and pH of the ligand solution are critical to prevent experimental artifacts.[1]

Reagents:

- **Ac-Lys(Ac)-OH** (Solid, >98% purity)[1]
- HEPES Buffer (50 mM, pH 7.[1]5) or DMSO (anhydrous)[1]
- 0.22 µm Syringe Filter[1]

Step-by-Step Methodology:

- Mass Calculation: Calculate the mass required for a 100 mM stock.
  - Example: To prepare 1 mL of 100 mM stock, weigh 23.03 mg of **Ac-Lys(Ac)-OH**.[1]
- Solvent Choice:
  - For Crystallography/ITC: Dissolve directly in the assay buffer (e.g., HEPES/NaCl).[1] The free carboxylic acid will lower the pH.[1]
  - For High-Throughput Screening: Dissolve in 100% DMSO.[1]
- pH Adjustment (Critical Step):
  - If dissolved in aqueous buffer, the solution will be acidic (pH ~3-4).[1]
  - Action: Carefully titrate with 1M NaOH to match the assay pH (typically 7.4). Failure to do this will cause false positives in protein binding assays due to pH-induced protein denaturation.[1]
- Filtration: Pass the solution through a 0.22 µm filter to remove any particulate matter that could nucleate crystals or clog microfluidic channels.[1]

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- Storage: Aliquot into small volumes (e.g., 50 µL) and store at -20°C. Avoid repeated freeze-thaw cycles to prevent hydrolysis of the acetyl groups.

Protocol: Quality Control via HPLC

Context: Verify the integrity of the stock solution, specifically checking for deacetylation (breakdown into

-Acetyl-Lysine or Lysine).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 3.5 µm, 4.6 x 100 mm).[1]
- Mobile Phase A: Water + 0.1% TFA.[1]
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 0% B to 10% B over 15 minutes. (Note: **Ac-Lys(Ac)-OH** is very polar and elutes early; a shallow gradient is required for retention).[1]
- Detection: UV at 210 nm (Amide bond absorption).[1]

References

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